

A Comparative Guide to the Vasopressin Receptor Selectivity of Felypressin Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Felypressin Acetate*

Cat. No.: *B15604378*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Felypressin Acetate**'s selectivity for the vasopressin receptor subtypes V1a, V1b, and V2. Felypressin, a synthetic nonapeptide analogue of vasopressin, is primarily utilized as a vasoconstrictor in dental anesthesia.[1][2][3][4] Its therapeutic efficacy and safety profile are intrinsically linked to its selectivity for the V1a receptor over other vasopressin and related receptors. The actions of endogenous vasopressin are mediated by three G protein-coupled receptor (GPCR) subtypes (V1a, V1b, V2), which are distinguished by their location, function, and signal transduction mechanisms.[5]

Overview of Vasopressin Receptor Subtypes

The distinct physiological effects of vasopressin and its analogues are determined by their affinity for specific receptor subtypes.

Receptor Subtype	Primary Locations	Key Functions	Primary Signaling Pathway
V1a	Vascular smooth muscle, platelets, hepatocytes, myometrium[5]	Vasoconstriction, platelet aggregation, glycogenolysis, uterine contraction[5]	Gq/11 → Phospholipase C (PLC) → IP ₃ & DAG → ↑ Intracellular Ca ²⁺ [6][7][8][9]
V1b (V3)	Anterior pituitary gland[5][10]	ACTH, prolactin, and endorphin release[5][10]	Gq/11 → Phospholipase C (PLC) → IP ₃ & DAG → ↑ Intracellular Ca ²⁺ [9][10]
V2	Kidney collecting duct, vascular endothelium[5][10]	Antidiuresis (water reabsorption via AQP-2 insertion)[5][11]	Gs → Adenylyl Cyclase → ↑ cAMP → PKA Activation[5][11][12][13]

Comparative Receptor Binding and Functional Potency

Felypressin's primary pharmacological action is potent vasoconstriction, which is mediated by its agonist activity at V1a receptors.[4][14] While comprehensive binding affinity data (K_i) for Felypressin across all three receptor subtypes is not readily available in a single comparative study, its functional profile indicates high selectivity for the V1a receptor, with significantly less antidiuretic (V2-mediated) action.[4]

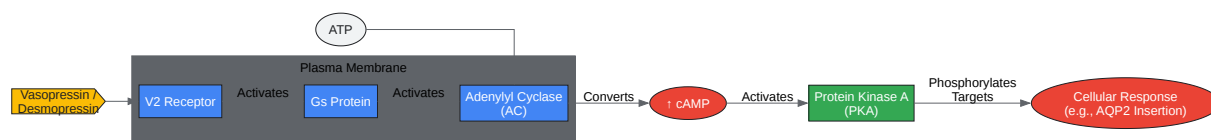
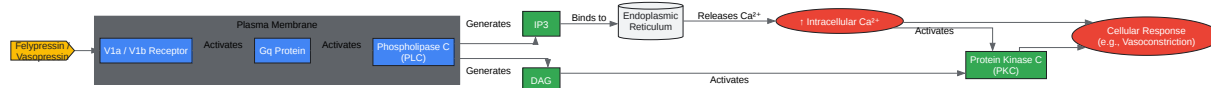
The table below includes data for Arginine Vasopressin (AVP), the primary endogenous ligand, and Lysine Vasopressin (LVP), a close structural and functional analogue of Felypressin, to provide a quantitative comparison.[1] Other selective agents are included to illustrate the spectrum of receptor selectivity.

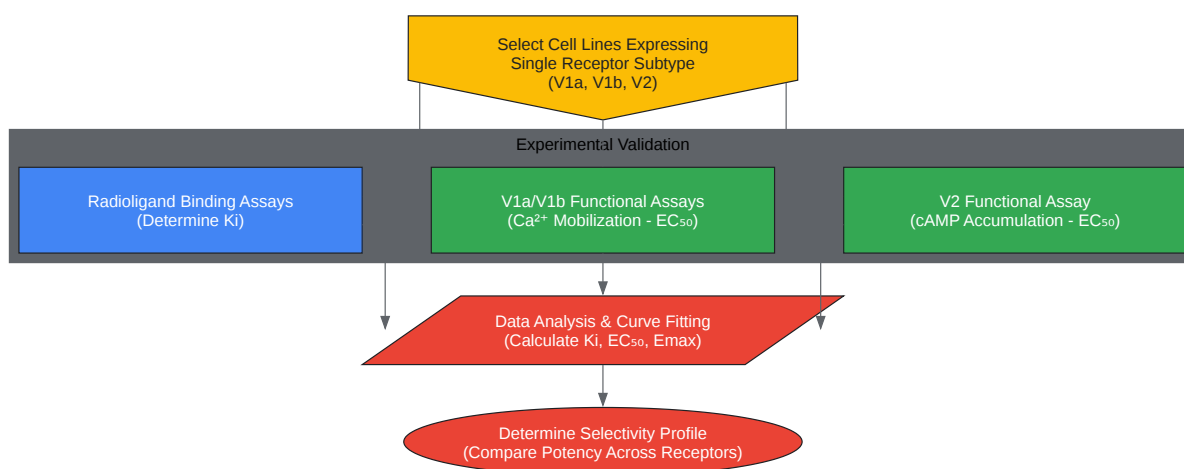
Compound	Target Receptor	Potency Metric	Value (nM)	Selectivity Profile
Arginine Vasopressin (AVP)	hV1a	Ki	1.8[1]	Non-selective Agonist[15]
hV2	Ki	~0.85[15]		
Felypressin	V1a	-	Potent Agonist[2][4][14][16]	V1a-selective Agonist
Lysine Vasopressin (LVP)	hV1a	Ki	3.5[1]	V1a-selective Agonist
(Surrogate for Felypressin)	hV1a	EC ₅₀ (Ca ²⁺)	0.93[1]	
Desmopressin	hV1a	Ki	62.4[15]	V2-selective Agonist[15]
hV2	Ki	65.9 (Note: Other studies show higher V2 affinity)[15]		
Terlipressin	hV1a	Ki	~1100[15]	V1a-selective Agonist (Prodrug)[15][17]
hV2	Ki	~6900[15]		
Relcovaptan (SR-49059)	hV1a	Ki	1.3 ± 0.2[15]	V1a-selective Antagonist[15]

Note: Ki and EC₅₀ values can vary between studies based on assay conditions and cell systems used.[15]

Signaling Pathways

The selectivity of Felypressin for the V1a receptor results in the activation of a distinct intracellular signaling cascade compared to V2 receptor activation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Cardiovascular Effects of Felypressin - PMC [pmc.ncbi.nlm.nih.gov]

- 4. go.drugbank.com [go.drugbank.com]
- 5. Vasopressin receptor - Wikipedia [en.wikipedia.org]
- 6. What are AVPR1A agonists and how do they work? [synapse.patsnap.com]
- 7. Vasopressin receptor 1A - Wikipedia [en.wikipedia.org]
- 8. Arginine Vasopressin Receptor Signaling and Functional Outcomes in Heart Failure - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pharmain.com [pharmain.com]
- 10. journals.physiology.org [journals.physiology.org]
- 11. Systems biology of the vasopressin V2 receptor: New tools for discovery of molecular actions of a GPCR - PMC [pmc.ncbi.nlm.nih.gov]
- 12. V2 vasopressin receptor mutations: future personalized therapy based on individual molecular biology - PMC [pmc.ncbi.nlm.nih.gov]
- 13. innoprot.com [innoprot.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. benchchem.com [benchchem.com]
- 16. medchemexpress.com [medchemexpress.com]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to the Vasopressin Receptor Selectivity of Felypressin Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15604378#validating-felypressin-acetate-selectivity-for-vasopressin-receptor-subtypes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com